

3-Chloro-4-phenoxyaniline hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 3-Chloro-4-phenoxyaniline hydrochloride

Cat. No.: B1451447

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An In-Depth Technical Guide to the Safe Handling of **3-Chloro-4-phenoxyaniline hydrochloride**

Introduction: **3-Chloro-4-phenoxyaniline hydrochloride** (CAS No. 35734-64-6) is a key chemical intermediate widely utilized by researchers and drug development professionals.^[1] Its structural scaffold is valuable for the synthesis of novel pharmaceutical candidates and other complex organic molecules.^{[1][2]} However, its utility is matched by a significant hazard profile that demands rigorous safety and handling protocols. This guide provides a comprehensive, technically-grounded framework for the safe use of this compound in a research and development setting. It is designed to move beyond mere compliance, instilling a deep understanding of the causality behind each safety measure to foster a self-validating culture of laboratory safety.

Compound Identification and Physicochemical Properties

A precise understanding of the compound's identity and properties is the foundation of safe handling.

Identifier	Value
Chemical Name	3-Chloro-4-phenoxyaniline hydrochloride
CAS Number	35734-64-6[3][4]
Molecular Formula	C ₁₂ H ₁₁ Cl ₂ NO[3]
Molecular Weight	256.13 g/mol [3]
Synonyms	Benzenamine, 3-chloro-4-phenoxy-, hydrochloride
Property	Description
Appearance	Solid powder.
Storage Temperature	Powder: -20°C for long-term stability (up to 3 years). In Solvent: -80°C (up to 1 year).
Shipping	Typically shipped with blue ice or at ambient temperature for short durations.

Hazard Identification and Toxicological Profile

3-Chloro-4-phenoxyaniline hydrochloride is classified as a hazardous substance. The primary risks are acute toxicity via all exposure routes, potential carcinogenicity, and skin sensitization.

Signal Word: Danger

This compound is toxic if swallowed, in contact with skin, or if inhaled. It is suspected of causing cancer and may provoke an allergic skin reaction. Furthermore, it is very toxic to aquatic life with long-lasting effects.

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H301	Toxic if swallowed.
Acute Toxicity, Dermal	H311	Toxic in contact with skin.
Acute Toxicity, Inhalation	H331	Toxic if inhaled.
Skin Sensitization	H317	May cause an allergic skin reaction.
Carcinogenicity	H350	May cause cancer.
Skin Irritation	H315	Causes skin irritation. [4]
Eye Irritation	H319	Causes serious eye irritation. [4]
Aquatic Hazard (Acute)	H400	Very toxic to aquatic life.
Aquatic Hazard (Chronic)	H410	Very toxic to aquatic life with long lasting effects.

Expert Insight: The combination of acute toxicity and potential carcinogenicity (Category 1B) necessitates the implementation of the most stringent handling protocols. Exposure should not be considered a matter of acceptable limits but should be minimized to the lowest reasonably achievable level. The risk of skin sensitization implies that even minor, non-irritating contact could lead to a severe allergic response upon subsequent exposures.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory, prioritizing engineering controls and supplementing them with robust personal protective equipment.

Primary Engineering Controls

The principle of ALARA (As Low As Reasonably Achievable) must guide all handling procedures.

- Chemical Fume Hood: All work involving the handling of solid **3-Chloro-4-phenoxyaniline hydrochloride** or its solutions must be performed inside a certified chemical fume hood. This is the most critical engineering control to prevent inhalation of the toxic and potentially carcinogenic dust or aerosols.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are rapidly diluted and exhausted.[\[6\]](#)
- Safety Stations: A fully functional eyewash station and safety shower must be located in immediate proximity to the workstation.[\[6\]](#) Their location and operation should be verified before commencing any work.

Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical. It must be selected and used correctly.

Protection Area	Required PPE	Rationale and Causality
Hand Protection	Nitrile or other chemically resistant gloves, tested to EN 374 standard. ^[7]	Prevents dermal absorption (H311) and skin irritation/sensitization (H315, H317). Gloves must be inspected before use and changed immediately if contaminated.
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards. ^[6]	Protects against accidental splashes and airborne particles, preventing serious eye irritation (H319).
Body Protection	A fully buttoned laboratory coat. Consider a chemically resistant apron for larger quantities.	Prevents contamination of personal clothing and skin. Contaminated clothing must be removed immediately and laundered separately before reuse. ^[8]
Respiratory Protection	Not typically required if work is conducted within a certified fume hood. For spill cleanup or in case of ventilation failure, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is mandatory. ^[9]	Provides a critical safeguard against inhalation of the highly toxic powder (H331).

Standard Operating Procedure (SOP) for Handling

This SOP provides a self-validating workflow. Adherence to each step is critical for ensuring safety.

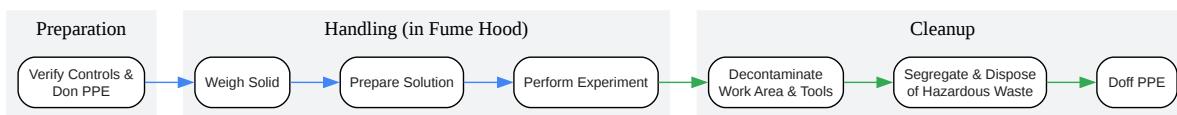
Pre-Handling and Preparation

- Designate Work Area: Cordon off a specific area within the fume hood for the procedure.

- Verify Engineering Controls: Confirm the fume hood has a current certification and is functioning correctly. Check the accessibility of the eyewash station and safety shower.
- Assemble Materials: Gather all necessary chemicals, solvents, glassware, and spill cleanup materials before bringing the compound into the hood.
- Don PPE: Put on all required PPE as detailed in Section 3.2.

Weighing and Solution Preparation

- Tare Vessel: Place a clean, tared weighing vessel on the analytical balance inside the fume hood.
- Transfer Compound: Carefully transfer the required amount of **3-Chloro-4-phenoxyaniline hydrochloride** from the stock container to the weighing vessel using a clean spatula. Avoid any actions that could generate dust.
- Secure Stock Container: Immediately and tightly close the primary stock container.[\[6\]](#)
- Dissolution: Add the solvent to the vessel containing the compound. Ensure gentle swirling or stirring to dissolve without creating aerosols.
- Clean Equipment: Carefully decontaminate the spatula and any other tools used with an appropriate solvent (e.g., ethanol) and wipe, disposing of the wipe as hazardous waste.



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Caption: Core workflow for handling **3-Chloro-4-phenoxyaniline hydrochloride**.

Post-Handling and Decontamination

- Decontaminate Surfaces: Wipe down the designated work area in the fume hood with a suitable solvent.
- Waste Segregation: All disposable materials that came into contact with the compound (e.g., weighing paper, pipette tips, gloves) must be disposed of in a clearly labeled hazardous waste container.
- Glassware Cleaning: Rinse all contaminated glassware with a small amount of an appropriate solvent, collecting the rinse as hazardous waste before proceeding with standard washing procedures.
- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the outside of contaminated items.
- Personal Hygiene: Wash hands and forearms thoroughly with soap and water after completing all work and removing PPE.^[6]

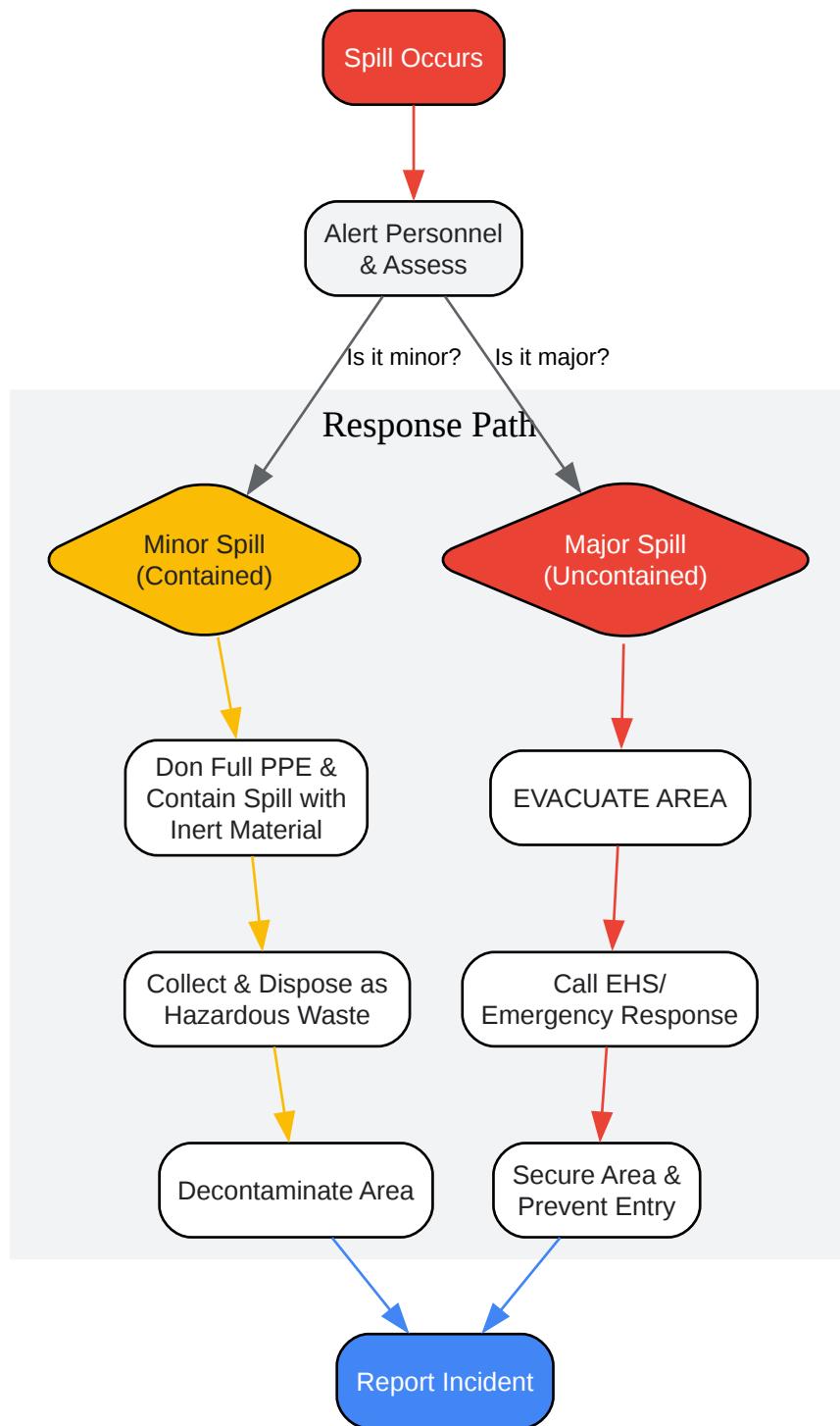
Emergency Procedures

Rapid and correct response to an emergency is critical to mitigating harm.

Accidental Release (Spill) Protocol

- Minor Spill (Solid or Liquid, contained in fume hood):
 - Alert nearby personnel.
 - Wearing full PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).^[8]
 - Carefully sweep or scoop the material into a designated hazardous waste container. Avoid creating dust.^[8]
 - Decontaminate the area with an appropriate solvent and absorbent pads.
 - Dispose of all cleanup materials as hazardous waste.
- Major Spill (Outside of a fume hood, or a large volume):

- EVACUATE the immediate area at once.
- Alert all personnel and activate the laboratory's emergency response plan. Contact your institution's Environmental Health and Safety (EHS) department.
- Prevent entry into the contaminated area.
- Do not attempt to clean up the spill yourself. Await the arrival of trained emergency responders.



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Caption: Decision workflow for responding to an accidental spill.

First Aid Measures

First aiders must protect themselves before assisting. Show the Safety Data Sheet (SDS) to the attending medical professional.

- Inhalation: Immediately move the exposed person to fresh air.[\[10\]](#) If breathing is difficult or has stopped, provide artificial respiration (if trained) and call for immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water and soap for at least 15 minutes.[\[6\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#)[\[10\]](#) Remove contact lenses if present and easy to do. Call an ophthalmologist immediately.
- Ingestion: Do NOT induce vomiting.[\[8\]](#) Rinse the mouth thoroughly with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention and call a poison control center.

Storage and Waste Management

Proper storage and disposal are essential for long-term safety and environmental protection.

Storage

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[6\]](#) The recommended long-term storage temperature is -20°C.[\[5\]](#)
- The storage area must be locked or otherwise accessible only to authorized personnel.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

Waste Management

- This material and its container must be disposed of as hazardous waste.[\[11\]](#)
- Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life.[\[11\]](#)

- All waste, including empty containers, contaminated absorbents, and disposable PPE, must be collected in labeled, sealed containers and disposed of through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[12]

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